

Introduction: Situating L-Fucono-1,4-lactone in Modern Research

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Compound of Interest

Compound Name: *L-fucono-1,4-lactone*

CAS No.: 24286-28-0

Cat. No.: B1619373

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L-fucono-1,4-lactone is a furanose-form sugar lactone derived from L-fucose, a deoxyhexose sugar integral to a multitude of biological structures. L-fucose itself is a terminal monosaccharide found on N- and O-linked glycans of glycoproteins and glycolipids in mammals, playing critical roles in cell adhesion, signaling, and immune responses, including the ABO blood group antigens.^{[1][2][3]} Consequently, the metabolic pathways governing L-fucose are of significant interest. **L-fucono-1,4-lactone** emerges as a key, relatively stable intermediate in the oxidative metabolism of L-fucose.^{[1][4]}

Understanding the precise physical and chemical properties of this lactone is not merely an academic exercise. For researchers investigating fucosylation pathways, developing enzyme inhibitors, or designing drugs that target fucose metabolism, a granular understanding of this molecule's behavior in aqueous environments is paramount. This guide synthesizes current knowledge on **L-fucono-1,4-lactone**, providing the foundational data and experimental insights necessary for its effective study and application in a laboratory setting.

Core Physicochemical & Molecular Properties

The fundamental properties of **L-fucono-1,4-lactone** dictate its handling, storage, and behavior in experimental assays. Unlike its highly unstable 1,5-lactone isomer, the 1,4-lactone exists as a stable, isolable powder, though care must be taken to prevent hydrolysis.^[1]

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₀ O ₅	
Molecular Weight	162.14 g/mol	
IUPAC Name	(3R,4S,5S)-3,4-dihydroxy-5-((R)-1-hydroxyethyl)dihydrofuran-2(3H)-one	
CAS Number	24286-28-0	
Appearance	Powder	
Optical Activity	[α] _D +78±3° (c = 2 in H ₂ O)	
Recommended Storage	2-8°C	
Purity (Typical)	≥90% (by TLC)	

Chemical Reactivity and Biological Context

The chemistry of **L-fucono-1,4-lactone** is dominated by its relationship with its isomers and its hydrolysis product, L-fuconate. Its significance is entirely derived from its role as an intermediate in the L-fucose degradation pathway.^{[2][5]}

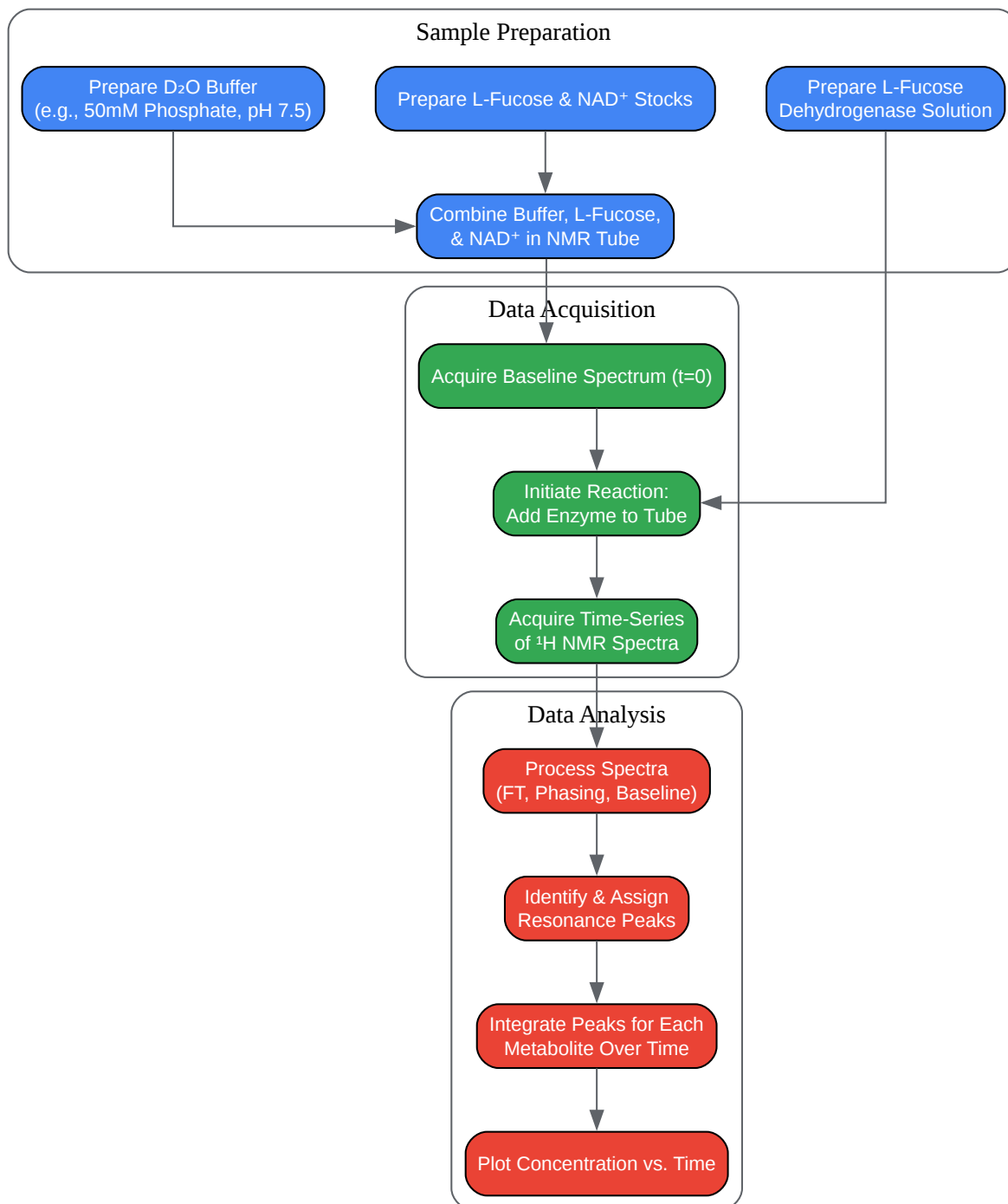
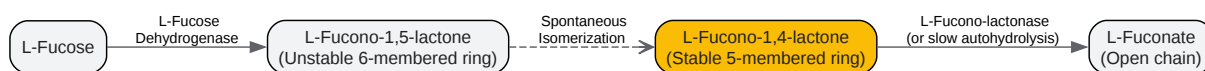
The L-Fucose Metabolic Pathway

In many organisms, L-fucose can be utilized as a carbon source through an oxidative pathway.^[1] The initial step is the oxidation of L-fucose, catalyzed by L-fucose dehydrogenase. This reaction was long thought to produce L-fuconate directly, but recent, more detailed analyses have clarified the sequence.^{[2][3]}

- Enzymatic Oxidation: L-fucose dehydrogenase oxidizes L-fucose to produce the highly unstable L-fucono-1,5-lactone (a six-membered ring).^{[2][3]}

- Spontaneous Isomerization: L-fucono-1,5-lactone is exceptionally unstable in aqueous solution and rapidly undergoes non-enzymatic conversion to the more thermodynamically stable five-membered ring structure, **L-fucono-1,4-lactone**.^{[1][2][4]}
- Hydrolysis: **L-fucono-1,4-lactone** is then hydrolyzed to the open-chain L-fuconate. This step can occur slowly and spontaneously (autohydrolysis) or be rapidly catalyzed by a specific enzyme, L-fucono-lactonase.^{[1][2][6]}

This sequence underscores a critical experimental consideration: any enzymatic reaction starting from L-fucose will invariably produce **L-fucono-1,4-lactone** as a transient intermediate, even if the final measured product is L-fuconate.



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